

crystal structure analysis of propargyl ether substituted biphenyls

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Compound of Interest

Compound Name: 4-[(Prop-2-yn-1-yl)oxy]-1,1'-biphenyl

CAS No.: 42875-24-1

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An In-Depth Guide to the Crystal Structure Analysis of Propargyl Ether Substituted Biphenyls: A Comparative Methodological Approach

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This guide provides a comprehensive, in-depth technical comparison of methodologies for the crystal structure analysis of propargyl ether substituted biphenyls. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple recitation of protocols to offer a comparative analysis of experimental choices and their resulting data, grounded in fundamental principles of crystallography and solid-state chemistry.

Introduction: The Structural Significance of Propargyl Ether Substituted Biphenyls

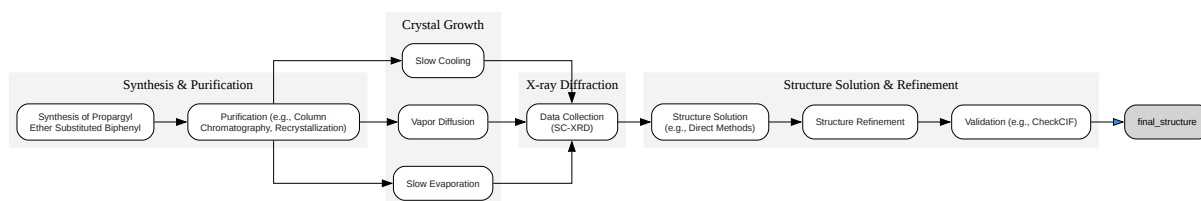
Propargyl ether substituted biphenyls represent a fascinating class of molecules with significant potential in medicinal chemistry and materials science. The biphenyl core provides a rigid, well-

defined scaffold, while the propargyl ether functional groups introduce conformational flexibility and the potential for a rich variety of non-covalent interactions, including hydrogen bonding and π - π stacking. Understanding the three-dimensional arrangement of these molecules in the solid state is paramount for predicting their physical properties, biological activity, and potential for polymorphism.

This guide will walk through the critical stages of single-crystal X-ray diffraction (SC-XRD), from crystal growth to structure refinement and validation, using a representative example to illustrate key concepts and comparative data.

The Experimental Workflow: A Comparative Overview

The successful elucidation of a crystal structure is not a linear process but rather a series of choices, each influencing the quality and interpretation of the final model. We will explore these choices and their consequences at each stage.



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Figure 1: A generalized workflow for single-crystal X-ray diffraction analysis.

Step-by-Step Experimental Protocol and Comparative Analysis

Crystal Growth: The Foundation of Quality Data

The adage "garbage in, garbage out" is particularly apt for crystallography. The quality of the crystal dictates the quality of the diffraction data and, ultimately, the accuracy of the final structure. For propargyl ether substituted biphenyls, the flexibility of the ether linkage and the potential for multiple weak interactions can make crystal growth challenging.

Experimental Protocol: Vapor Diffusion

- Dissolve the purified compound (5-10 mg) in a small amount (0.5 mL) of a "good" solvent in which it is readily soluble (e.g., dichloromethane, acetone).
- Place this solution in a small, open vial.
- Place the small vial inside a larger, sealed jar containing a "poor" solvent (an anti-solvent) in which the compound is sparingly soluble (e.g., hexane, methanol).
- Allow the anti-solvent vapor to slowly diffuse into the solution of the compound over several days to weeks at a constant temperature. As the solvent-anti-solvent mixture slowly reaches a point of supersaturation, crystals will nucleate and grow.

Comparative Analysis of Crystal Growth Techniques

Technique	Principle	Advantages	Disadvantages	Best Suited For
Slow Evaporation	Gradual removal of solvent to increase solute concentration.	Simple setup.	Can lead to rapid crystallization and poor-quality crystals.	Thermally stable, non-volatile compounds.
Vapor Diffusion	Slow introduction of an anti-solvent to decrease solubility.	Finer control over the rate of crystallization, often yielding higher quality crystals.	Requires careful selection of solvent/anti-solvent pairs.	The majority of organic compounds, including the target class.
Slow Cooling	Decreasing the temperature of a saturated solution to reduce solubility.	Can be effective for compounds with a steep solubility-temperature gradient.	Requires precise temperature control.	Compounds with significantly different solubilities at different temperatures.

The choice of solvent is critical. For propargyl ether substituted biphenyls, a solvent system that can engage in weak hydrogen bonding (e.g., acetone) with the ether oxygen or π -stacking with the biphenyl rings can sometimes pre-organize the molecules in solution, favoring the formation of a crystalline lattice.

Data Collection: Capturing the Diffraction Pattern

Once suitable crystals are obtained, they are mounted on a goniometer and subjected to a beam of X-rays. The resulting diffraction pattern is a three-dimensional map of the electron density within the crystal.

Experimental Protocol: Single-Crystal X-ray Diffraction Data Collection

- **Crystal Mounting:** A single crystal of appropriate size (typically 0.1-0.3 mm in all dimensions) is mounted on a cryoloop using a cryoprotectant (e.g., paratone-N oil) to prevent ice formation.

- **Data Collection Temperature:** The crystal is cooled to a low temperature (typically 100 K) to minimize thermal motion of the atoms, resulting in a sharper diffraction pattern and higher resolution data.
- **Diffractometer Setup:** The crystal is placed in a modern single-crystal X-ray diffractometer equipped with a sensitive detector (e.g., a CMOS detector). The X-ray source is typically a microfocus sealed tube or a rotating anode generator, often with Cu K α ($\lambda = 1.5418 \text{ \AA}$) or Mo K α ($\lambda = 0.71073 \text{ \AA}$) radiation.
- **Data Collection Strategy:** A series of diffraction images (frames) are collected as the crystal is rotated in the X-ray beam. The data collection strategy is optimized to ensure complete and redundant data are collected.

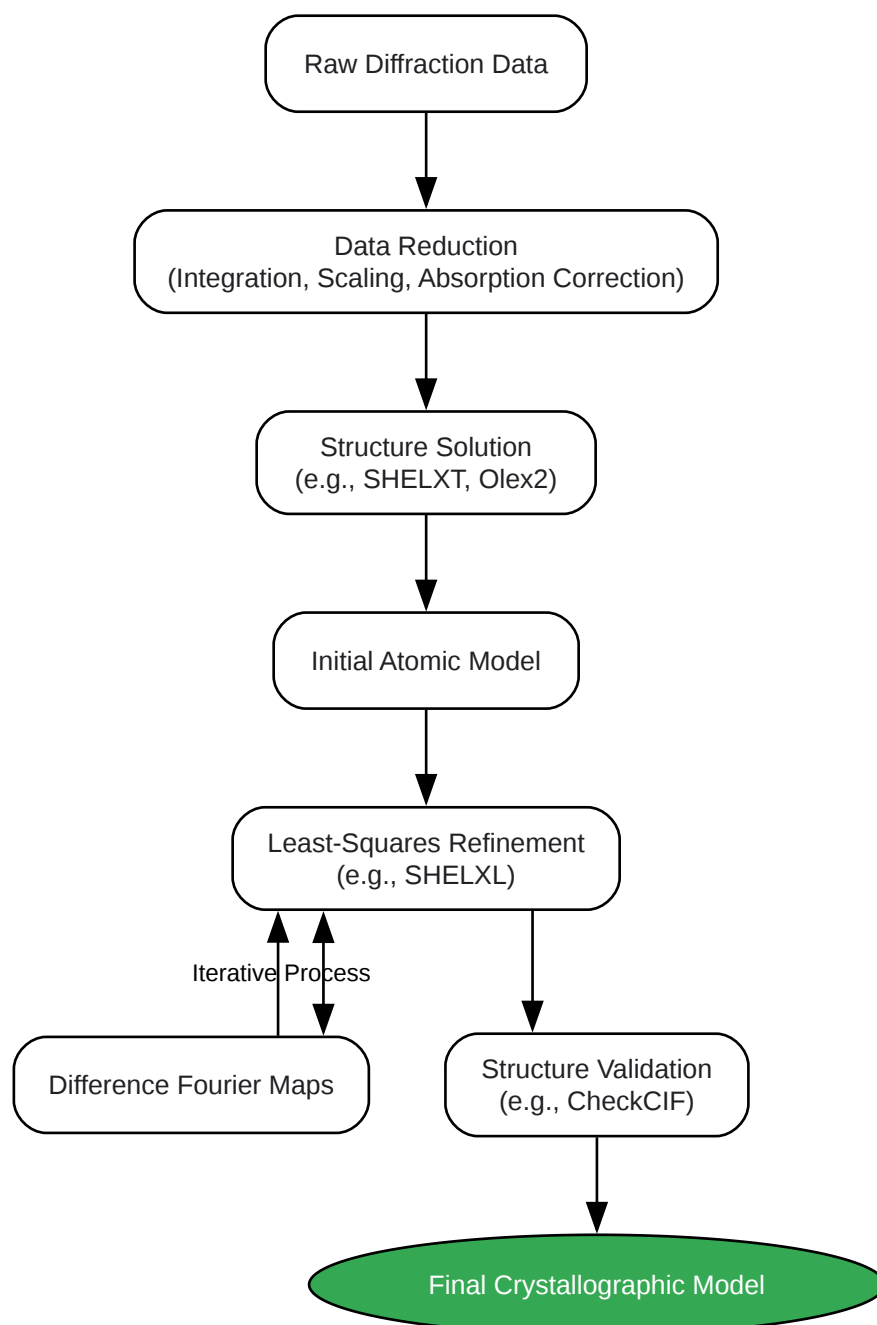
Comparative Analysis of X-ray Sources

X-ray Source	Wavelength ($\text{\AA}$)	Advantages	Disadvantages
Mo K α	0.71073	Higher penetration, less absorption by the crystal. Good for heavy elements.	Lower diffracted intensity.
Cu K α	1.5418	Higher diffracted intensity, better for small or weakly diffracting crystals.	Higher absorption, can be problematic for crystals containing heavier elements.

For organic molecules like propargyl ether substituted biphenyls, which are composed primarily of light atoms (C, H, O), Cu K α radiation is often preferred as it provides a stronger diffraction signal.

Structure Solution and Refinement: From Diffraction to a 3D Model

The collected diffraction data are processed to determine the unit cell parameters and space group. The phases of the diffracted X-rays, which are lost during the experiment, are then determined using computational methods.



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Figure 2: The iterative process of structure solution and refinement.

Experimental Protocol: Structure Solution and Refinement

- **Structure Solution:** The phase problem is solved using direct methods or Patterson methods, typically with software like SHELXT. This provides an initial electron density map from which a preliminary model of the molecule can be built.

- **Structure Refinement:** The initial model is refined against the experimental data using a least-squares minimization procedure, typically with software like SHELXL. In this iterative process, the positions, and thermal parameters of the atoms are adjusted to improve the agreement between the calculated and observed structure factors.
- **Hydrogen Atom Placement:** Hydrogen atoms are typically placed in calculated positions and refined using a riding model.
- **Validation:** The final model is validated using tools like CheckCIF to ensure that it is chemically and crystallographically reasonable.

Comparative Analysis of Refinement Parameters

A successful refinement is indicated by several key parameters, often referred to as "figures of merit."

Parameter	Description	Ideal Value	Indication of a Good Model
R1	The residual factor, a measure of the agreement between the observed and calculated structure factor amplitudes.	< 0.05	Good agreement between the model and the data.
wR2	The weighted residual factor, based on the squared structure factor amplitudes.	< 0.15	Good agreement, taking into account the quality of individual reflections.
Goof	Goodness-of-fit.	~1.0	The model accurately fits the data.

Case Study: Hypothetical Propargyl Ether Substituted Biphenyl

Let's consider a hypothetical molecule, 4,4'-bis(prop-2-yn-1-yloxy)biphenyl. The crystal structure of this molecule would be expected to reveal key information about the dihedral angle between the two phenyl rings and the nature of the intermolecular interactions.

Table 1: Representative Crystallographic Data

Parameter	Value
Chemical formula	C18H14O2
Formula weight	262.30
Crystal system	Monoclinic
Space group	P21/c
a (Å)	8.543(2)
b (Å)	5.678(1)
c (Å)	14.321(3)
β (°)	98.76(1)
V (Å ³)	685.4(3)
Z	2
ρ_{calc} (g/cm ³)	1.271
μ (mm ⁻¹)	0.082
F(000)	276
R1 [I > 2 σ (I)]	0.045
wR2 (all data)	0.121

Analysis of Structural Features

- Biphenyl Dihedral Angle:** The angle between the two phenyl rings is a critical parameter. In the solid state, this angle is a balance between the steric hindrance of the ortho-hydrogens,

which favors a twisted conformation, and the desire for extended conjugation, which favors a planar conformation. Crystal packing forces can significantly influence this angle.

- Intermolecular Interactions: The propargyl groups can act as hydrogen bond donors (from the terminal alkyne C-H) to the ether oxygen atoms of neighboring molecules, leading to the formation of supramolecular chains or networks. Additionally, π - π stacking interactions between the biphenyl rings of adjacent molecules are likely to be a dominant feature of the crystal packing.

Conclusion: From Structure to Function

The crystal structure analysis of propargyl ether substituted biphenyls provides invaluable insights into their solid-state conformation and packing. This information is a critical starting point for understanding their physical properties and for designing new molecules with tailored functionalities. By carefully selecting experimental conditions and critically evaluating the resulting data, researchers can obtain high-quality structural models that can guide further research in drug development and materials science.

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